

Comparative Hazard Analysis of 2,2-Dihydroperoxybutane and Other Organic Peroxides

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Compound of Interest

Compound Name: 2,2-Dihydroperoxybutane

Cat. No.: B15345741

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative hazard analysis of **2,2-dihydroperoxybutane** against other commonly known organic peroxides, including Methyl Ethyl Ketone Peroxide (MEKP), Diacetone Diperoxide (DADP), Triacetone Triperoxide (TATP), and Hexamethylene Triperoxide Diamine (HMTD). The information is intended to assist researchers, scientists, and drug development professionals in understanding the potential hazards and implementing appropriate safety protocols. While comprehensive experimental data for **2,2-dihydroperoxybutane** is limited in publicly accessible literature, this guide summarizes available information and provides context through comparison with more extensively studied organic peroxides.

Data Presentation: Comparative Hazard Data

The following tables summarize the available quantitative data for the explosive and toxicological hazards of the selected organic peroxides. It is important to note that specific experimental values for impact sensitivity, friction sensitivity, and toxicity for **2,2-dihydroperoxybutane** are not readily available in the reviewed literature. The GHS hazard classifications are provided where available.

Table 1: Explosive and Flammability Hazards

Property	2,2-Dihydroperoxybutane	Methyl Ethyl Ketone Peroxide (MEKP)	Diacetone Diperoxide (DADP)	Triacetone Triperoxide (TATP)	Hexamethylenetriperoxide Diamine (HMTD)
GHS Classification	Organic Peroxide Type D, Flammable Liquid	Organic Peroxide Type D, Flammable Liquid[1]	Not available	Explosive	Primary Explosive[1]
Impact Sensitivity	Data not available	High[2]	Data not available	High[3]	High[1]
Friction Sensitivity	Data not available	Sensitive to friction and shock	Data not available	Very High[3]	Very High[1]
Self-Accelerating Decomposition Temperature (SADT)	Data not available	~60 °C (for a 40% solution)	Data not available	Data not available	Decomposes at 75 °C[1]
Detonation Velocity	Data not available	5,200 m/s[2]	Data not available	5,300 m/s	4,511 m/s

Table 2: Toxicological Hazards

Endpoint	2,2-Dihydroperoxybutane	Methyl Ethyl Ketone Peroxide (MEKP)	Diacetone Diperoxide (DADP)	Triacetone Triperoxide (TATP)	Hexamethylenetriperoxide Diamine (HMTD)
GHS Classification	Acute Toxicity, Oral (Category 4), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1), Specific target organ toxicity - single exposure (Category 3) [1]	Acute Toxicity, Oral (Category 4), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	Not available	Harmful if swallowed, Harmful in contact with skin, Harmful if inhaled, Causes skin irritation, Causes serious eye irritation	Harmful if swallowed, Harmful in contact with skin, Harmful if inhaled, Causes skin irritation, Causes serious eye irritation[4]
Acute Oral Toxicity (LD50)	Data not available	1017 mg/kg (rat)	Data not available	Data not available	Data not available
Acute Dermal Toxicity (LD50)	Data not available	4000 mg/kg (rabbit)	Data not available	Data not available	Data not available
Acute Inhalation Toxicity (LC50)	Data not available	170 ppm (rat, 4h)	Data not available	Data not available	Data not available
Skin Corrosion/Irritation	Causes severe skin burns and	Severe irritant, causes redness,	Data not available	Causes skin irritation	Causes skin irritation[4]

	eye damage[1]	blistering, and edema[5]			
Serious Eye Damage/Irritation	Causes serious eye damage[1]	Causes severe corrosion and may cause blindness[5]	Data not available	Causes serious eye irritation	Causes serious eye irritation[4]

Experimental Protocols

Standardized testing procedures are crucial for the accurate assessment of the hazards associated with organic peroxides. The following are summaries of key experimental protocols as described in the United Nations Manual of Tests and Criteria, which is a primary reference for the classification of dangerous goods.

Impact Sensitivity Test (Drop Hammer Test)

Principle: This test determines the sensitivity of a substance to the impact of a specified mass dropped from a specified height.

Apparatus: A drop-weight apparatus consisting of a base, anvil, sample holder, drop weight, and a release mechanism.

Procedure (summary):

- A small, measured amount of the sample is placed in the sample holder on the anvil.
- A specified weight is dropped from a predetermined height onto the sample.
- The outcome (e.g., explosion, decomposition, no reaction) is observed.
- The test is repeated multiple times at different drop heights to determine the height at which there is a 50% probability of initiating a reaction (H50 value).

Friction Sensitivity Test (BAM Friction Test)

Principle: This test assesses the sensitivity of a substance to frictional stimuli.

Apparatus: A BAM (Bundesanstalt für Materialprüfung) friction apparatus, which consists of a fixed porcelain pin and a movable porcelain plate.

Procedure (summary):

- A small amount of the substance is spread on the porcelain plate.
- The porcelain pin is lowered onto the sample with a specific load.
- The plate is moved back and forth under the pin for a set distance and speed.
- The test is conducted with different loads to determine the lowest load at which ignition or explosion occurs.

Self-Accelerating Decomposition Temperature (SADT) Test

Principle: This test determines the lowest temperature at which a substance in its commercial packaging will undergo a self-accelerating decomposition.

Apparatus: A temperature-controlled oven and a representative sample of the substance in its packaging.

Procedure (summary):

- The packaged substance is placed in the oven.
- The oven is set to a specific temperature, and the temperature of the sample is monitored.
- The test is conducted for a period of seven days or until a runaway thermal reaction occurs.
- The lowest oven temperature at which a self-accelerating decomposition is observed is the SADT.

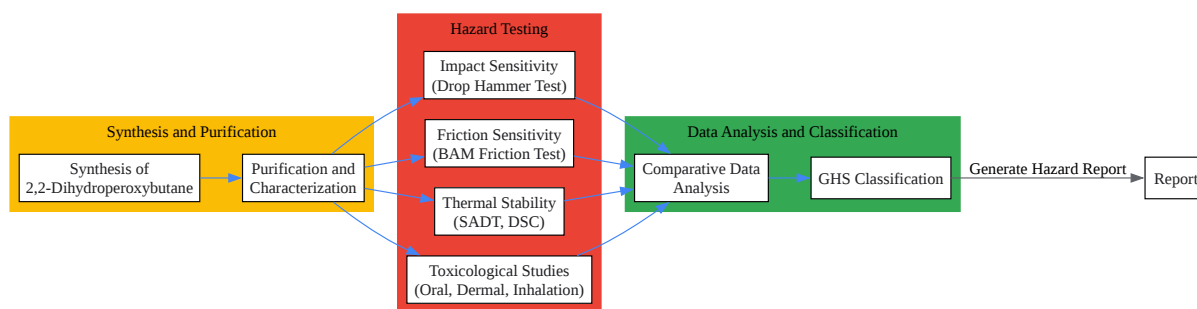
Acute Toxicity Testing (Oral, Dermal, Inhalation)

These tests are conducted according to OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals.

- Acute Oral Toxicity (OECD 423): A single dose of the substance is administered to animals via gavage. The animals are observed for a set period, and the dose that is lethal to 50% of the test population (LD50) is determined.
- Acute Dermal Toxicity (OECD 402): The substance is applied to the shaved skin of animals, and the site is covered. The animals are observed, and the dermal LD50 is calculated.
- Acute Inhalation Toxicity (OECD 403): Animals are exposed to the substance in the form of a gas, vapor, or aerosol in an inhalation chamber for a specified duration. The concentration that is lethal to 50% of the animals (LC50) is determined.

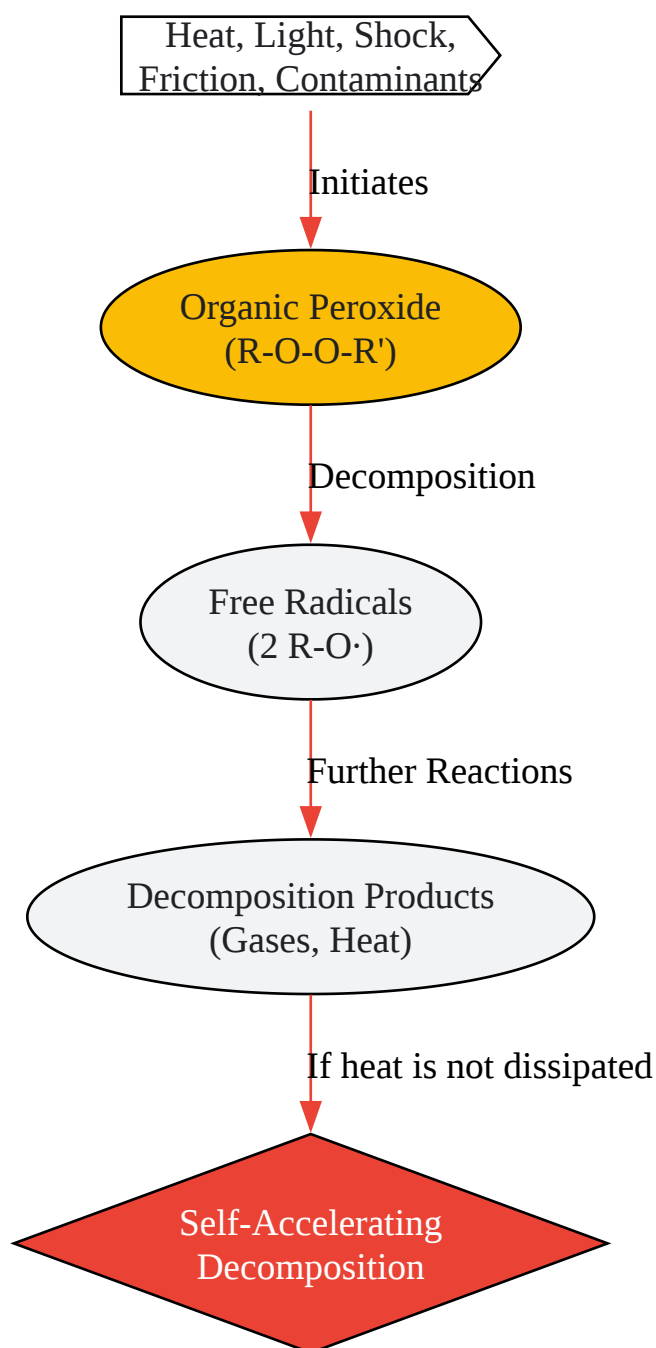
Mandatory Visualization

Below are diagrams illustrating key concepts and workflows relevant to the hazard analysis of organic peroxides.



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Caption: Experimental workflow for the hazard assessment of organic peroxides.



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Caption: General decomposition pathway of organic peroxides.

Conclusion

2,2-Dihydroperoxybutane is classified as a hazardous organic peroxide with risks of flammability, acute oral toxicity, and severe skin and eye damage. While specific quantitative

data on its explosive sensitivity and detailed toxicology are not readily available in the reviewed literature, its classification as an Organic Peroxide Type D suggests it may undergo a hazardous decomposition but is less sensitive than Type A, B, or C peroxides.

For safe handling, it is imperative to treat **2,2-dihydroperoxybutane** with the same precautions as other organic peroxides. This includes storage in a cool, well-ventilated area away from heat, sparks, and incompatible materials, and the use of appropriate personal protective equipment, including chemical-resistant gloves and eye protection. Given the data gaps, it is recommended that any work with this compound be preceded by a thorough risk assessment and, if necessary, small-scale sensitivity testing under controlled conditions. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this or any other hazardous chemical.

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